

Solubility Profile of Thallium(I) Sulfate: A Technical Guide

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Compound of Interest

Compound Name: *Thallium(I) sulfate*

Cat. No.: *B1181138*

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This in-depth technical guide provides a comprehensive overview of the solubility of **Thallium(I) sulfate** (Ti_2SO_4) in various solvents. The information presented herein is intended to support research, development, and safety protocols within the scientific and pharmaceutical communities. **Thallium(I) sulfate** is a highly toxic inorganic compound, and all handling should be conducted with appropriate personal protective equipment and engineering controls.

Quantitative Solubility Data

The solubility of **Thallium(I) sulfate** is significantly dependent on the solvent and temperature. The most well-documented data pertains to its solubility in water, which increases with temperature.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	0	2.70[1][2]
Water	20	4.87[1][2][3]
Water	100	18.45[1][2]

Information regarding the solubility of **Thallium(I) sulfate** in other solvents is primarily qualitative. It is generally described as being soluble in dilute acids and having low solubility in most organic solvents.

Solvent	Solubility
Dilute Acids (e.g., H ₂ SO ₄ , HNO ₃)	Soluble[4]
Ethanol	Low Solubility
Methanol	Low Solubility
Acetone	Insoluble or Very Low Solubility[5]

Experimental Protocol: Determination of Thallium(I) Sulfate Solubility via the Isothermal Saturation Method

The following is a detailed methodology for determining the solubility of **Thallium(I) sulfate** in a given solvent using the isothermal saturation and gravimetric analysis method. This protocol is a synthesis of established methods for determining the solubility of inorganic salts.

1. Objective:

To determine the saturation solubility of **Thallium(I) sulfate** in a specific solvent at a constant temperature.

2. Materials:

- **Thallium(I) sulfate** (analytical grade)
- Solvent of interest (e.g., deionized water, ethanol, dilute sulfuric acid)
- Constant temperature water bath or incubator
- Erlenmeyer flasks with stoppers
- Magnetic stirrer and stir bars
- Syringe filters (0.45 µm pore size, compatible with the solvent)
- Pre-weighed, dry weighing bottles

- Analytical balance (readable to 0.0001 g)
- Drying oven
- Desiccator
- Appropriate Personal Protective Equipment (PPE): double gloves, safety goggles, lab coat, and a respirator with a P100 filter when handling the solid.

3. Procedure:

- Preparation of Saturated Solution:
 1. Add an excess amount of **Thallium(I) sulfate** to an Erlenmeyer flask containing a known volume of the solvent. The presence of undissolved solid is necessary to ensure saturation.
 2. Place a magnetic stir bar in the flask, stopper it, and place it in a constant temperature water bath set to the desired temperature.
 3. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous stirring. This ensures that the solution reaches saturation.
- Sample Withdrawal and Filtration:
 1. After the equilibration period, cease stirring and allow the excess solid to settle.
 2. Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-warmed (if the temperature is above ambient) syringe.
 3. Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry weighing bottle. This step is crucial to remove any undissolved solid particles.
- Gravimetric Analysis:
 1. Accurately weigh the weighing bottle containing the filtered saturated solution.

2. Place the weighing bottle with the solution in a drying oven set to a temperature that will evaporate the solvent without decomposing the **Thallium(I) sulfate** (e.g., 100-110°C for aqueous solutions).
 3. Dry the sample to a constant weight. This is achieved when consecutive weighings, after periods of cooling in a desiccator, show a negligible change in mass.
 4. Record the final mass of the weighing bottle containing the dry **Thallium(I) sulfate** residue.
4. Data Analysis:
- Mass of the solvent:
 - $\text{Mass of solvent} = (\text{Mass of weighing bottle} + \text{solution}) - (\text{Mass of weighing bottle} + \text{dry residue})$
 - Mass of dissolved **Thallium(I) sulfate**:
 - $\text{Mass of dissolved } \text{Ti}_2\text{SO}_4 = (\text{Mass of weighing bottle} + \text{dry residue}) - (\text{Mass of empty weighing bottle})$
 - Solubility Calculation:
 - $\text{Solubility (g/100 g solvent)} = (\text{Mass of dissolved } \text{Ti}_2\text{SO}_4 / \text{Mass of solvent}) \times 100$

Experimental Workflow Visualization

The following diagram illustrates the key stages of the isothermal saturation method for determining the solubility of **Thallium(I) sulfate**.



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Caption: Workflow for Solubility Determination.

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